An In-Depth Technical Guide to 17-Deacetyl Vecuronium Bromide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*17-Deacetyl vecuronium bromide*
CAS No.:	*50587-95-6*
Cat. No.:	*B045239*

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Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **17-Deacetyl vecuronium bromide**, a principal and pharmacologically active metabolite of the widely used neuromuscular blocking agent, vecuronium bromide. This document delves into the core chemical identifiers, physicochemical properties, synthesis rationale, pharmacology, and analytical methodologies pertinent to this compound. It is designed to be an essential resource for researchers, scientists, and professionals in drug development, offering in-depth insights into the characteristics and clinical implications of this significant metabolite. The guide emphasizes the causal relationships behind its pharmacological effects and the potential for prolonged neuromuscular blockade, particularly in specific patient populations.

Introduction: The Significance of a Metabolite

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Vecuronium bromide is a cornerstone of modern anesthesia, valued for its intermediate duration of action and cardiovascular stability.[1][2] However, the clinical profile of vecuronium is not solely defined by the parent drug. Its biotransformation in the body leads to the formation of several metabolites, among which **17-Deacetyl vecuronium bromide** (also known as 3-Desacetyl vecuronium) is the most clinically relevant.[3][4] This metabolite is not an inert byproduct; it possesses significant neuromuscular blocking activity, estimated to be 50-80% that of vecuronium itself.[1][3]

The accumulation of **17-Deacetyl vecuronium bromide**, particularly in patients with renal impairment, can lead to a prolonged and unpredictable duration of neuromuscular blockade, a significant concern in critical care and surgical settings.[3][5] Understanding the properties and behavior of this metabolite is therefore paramount for optimizing the safe and effective use of vecuronium and for the development of novel neuromuscular blocking agents and their reversal agents.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity is the foundation of all scientific investigation. This section provides the key identifiers and known physicochemical properties of **17-Deacetyl vecuronium bromide**.

Chemical Identifiers

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Identifier	Value	Source(s)
CAS Number	50587-95-6	[6]
Synonyms	3-Desacetyl vecuronium bromide, 3-Hydroxyvecuronium bromide, Org 7268	[7][8]
IUPAC Name	1-[(2β,3α,5α,16β,17β)-17-(Acetyloxy)-3-hydroxy-2-(1-piperidinyl)androstan-16-yl]-1-methylpiperidinium bromide	[8]
Molecular Formula	$C_{32}H_{55}BrN_2O_3$	[7]
Molecular Weight	595.71 g/mol	[7]
InChI	InChI=1S/C32H55N2O3.BrH/c1-22(35)37-29-19-23-11-12-24-25(32(23,3)21-27(29)33-15-7-5-8-16-33)13-14-31(2)26(24)20-28(30(31)36)34(4)17-9-6-10-18-34;/h23-30,36H,5-21H2,1-4H3;1H/q+1;/p-1/t23-,24+,25-,26-,27-,28-,29-,30-,31-,32-;/m0./s1	
InChIKey	XPLMFSDSQRHLDG-FMCCZJBLSA-M	
SMILES	CC(=O)O[C@H]1C[C@@H]2CC[C@@H]3CC[C@]5([C@H]3C[N+]6(CCCCC6)C)C.[Br-]	

Physicochemical Properties

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Property	Value	Source(s)
Melting Point	>167°C (decomposes)	[7]
Appearance	White to off-white solid	[7]
Solubility	Slightly soluble in chloroform and water.	[7]
Stability	Unstable in aqueous solution. Hygroscopic.	[7]

Synthesis and Formulation Considerations

While **17-Deacetyl vecuronium bromide** is primarily encountered as a metabolite, its synthesis is crucial for research, the development of analytical standards, and toxicological studies. A specific, detailed synthesis protocol for this metabolite is not readily available in the public domain. However, based on the well-established synthesis of vecuronium bromide, a logical synthetic route can be proposed.

The synthesis of vecuronium bromide typically starts from epiandrosterone and involves a multi-step process.[9][10] To obtain **17-Deacetyl vecuronium bromide**, the synthetic pathway would be modified to prevent acetylation at the 17-position or to selectively deacetylate the final product.

Proposed Synthetic Workflow



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Caption: Proposed synthetic workflow for **17-Deacetyl vecuronium bromide**.

Causality in Synthesis: The critical step in this proposed synthesis is the selective acetylation of the 3-hydroxyl group while leaving the 17-hydroxyl group unprotected. This can be achieved through the use of protecting groups or by carefully controlling the reaction conditions. The final quaternization of the tertiary amine with methyl bromide yields the desired product.

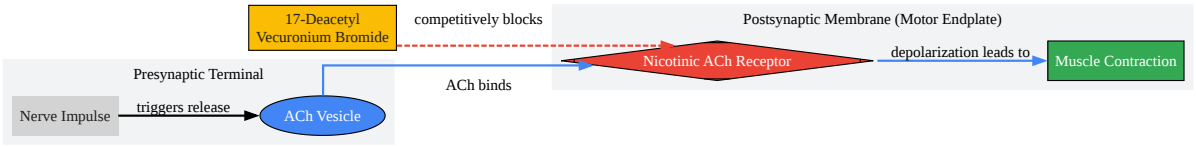
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Pharmacology and Toxicology

The pharmacological activity of **17-Deacetyl vecuronium bromide** is of significant clinical interest due to its contribution to the overall neuromuscular blockade observed after vecuronium administration.

Mechanism of Action

Like vecuronium, **17-Deacetyl vecuronium bromide** is a non-depolarizing neuromuscular blocking agent.[1] It acts as a competitive antagonist at the nicotinic acetylcholine receptors (nAChRs) on the motor endplate of the neuromuscular junction.[2][11] By binding to these receptors, it prevents acetylcholine from binding and initiating muscle contraction, leading to muscle relaxation and paralysis.



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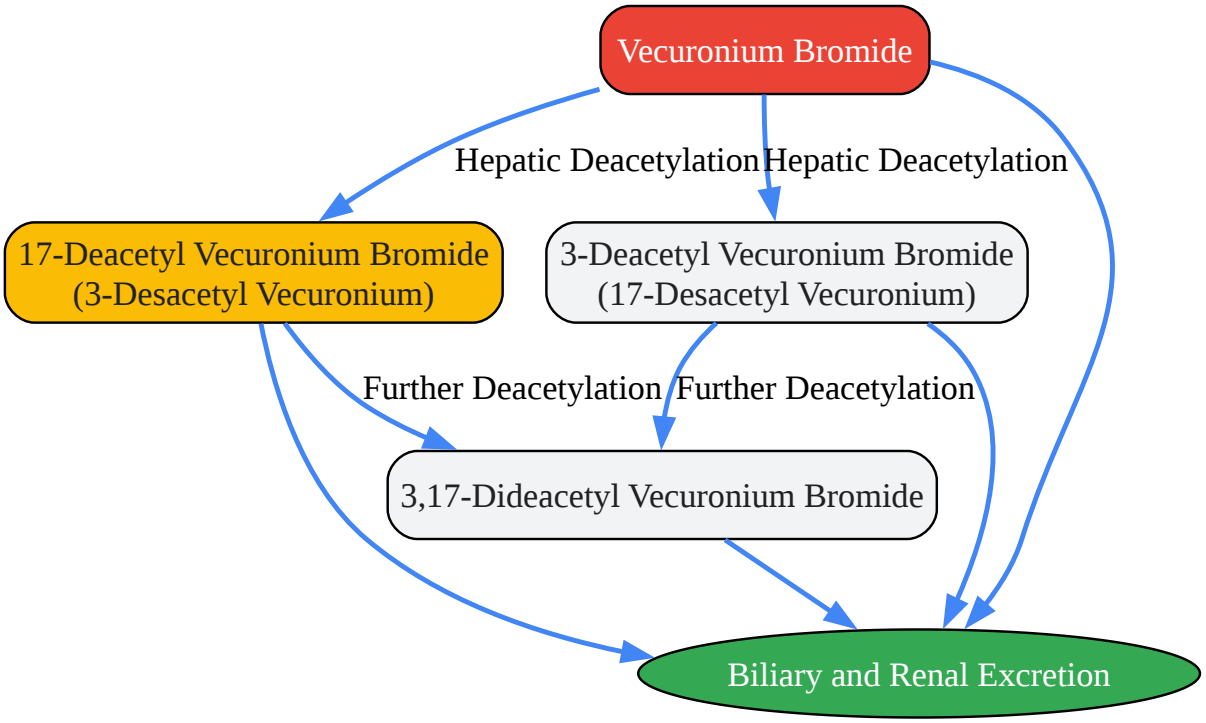
Caption: Mechanism of action of **17-Deacetyl vecuronium bromide**.

Pharmacokinetics and Metabolism

Vecuronium is primarily metabolized in the liver, with deacetylation being a key pathway.[4][12] Approximately one-third of a dose of vecuronium is metabolized, with a significant portion converted to 3-desacetyl vecuronium (**17-Deacetyl vecuronium bromide**).[12]

Metabolic Pathway of Vecuronium Bromide

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Caption: Metabolic pathway of vecuronium bromide.

Studies in human volunteers have shown that 17-Deacetyl vecuronium has a smaller plasma clearance and a longer terminal elimination half-life compared to vecuronium.[3] This pharmacokinetic profile is the primary reason for its accumulation and the potential for prolonged neuromuscular blockade, especially in patients with compromised renal function who are unable to efficiently clear the metabolite.[1][3]

Pharmacodynamics and Potency

The concentration of **17-Deacetyl vecuronium bromide** that produces 50% neuromuscular block (Cpss50) has been determined to be 123 ng/mL, which is comparable to that of vecuronium (102 ng/mL).[3] This confirms its significant potency as a neuromuscular blocking agent.

Toxicology

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The primary toxicological concern with **17-Deacetyl vecuronium bromide** is the extension of its pharmacological effect, leading to prolonged muscle paralysis and respiratory insufficiency. There is a lack of comprehensive public data on other toxicological endpoints. The clinical implication is the need for careful monitoring of neuromuscular function in patients receiving prolonged infusions of vecuronium, particularly those with renal or hepatic impairment.[1]

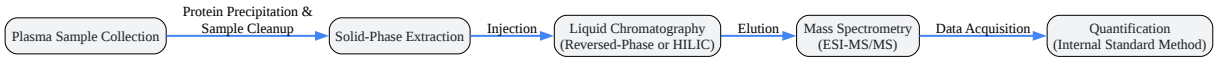
Analytical Methodologies

The accurate quantification of **17-Deacetyl vecuronium bromide** in biological matrices is essential for pharmacokinetic studies, clinical monitoring, and forensic analysis. Due to its quaternary ammonium structure and low concentrations in plasma, sensitive and specific analytical methods are required.

Chromatographic Methods

High-performance liquid chromatography (HPLC) and liquid chromatography-mass spectrometry (LC-MS) are the most common methods for the determination of vecuronium and its metabolites.[13] Capillary gas chromatography has also been utilized.[3]

Typical LC-MS Workflow for Quantification in Plasma



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Caption: A typical LC-MS workflow for the quantification of **17-Deacetyl vecuronium bromide** in plasma.

Experimental Protocol: Quantification of **17-Deacetyl Vecuronium Bromide** in Plasma using LC-MS

- Sample Preparation:
  - To 1 mL of plasma, add an internal standard (e.g., a structurally similar quaternary ammonium compound).

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- Perform protein precipitation by adding acetonitrile.
- Centrifuge to pellet the precipitated proteins.
- The supernatant is then subjected to solid-phase extraction (SPE) using a cation exchange cartridge for sample cleanup and concentration.

- LC-MS Analysis:
  - Liquid Chromatography:
    - Column: A C18 reversed-phase column or a HILIC column.
    - Mobile Phase: A gradient of acetonitrile and water with a modifier such as formic acid or ammonium formate to improve peak shape.
    - Flow Rate: Typically 0.2-0.5 mL/min.
  - Mass Spectrometry:
    - Ionization: Electrospray ionization (ESI) in positive ion mode.
    - Detection: Multiple reaction monitoring (MRM) for high selectivity and sensitivity. Precursor and product ion pairs for 17-Deacetyl vecuronium and the internal standard are monitored.

- Quantification:
  - A calibration curve is constructed by analyzing standards of known concentrations.
  - The concentration of **17-Deacetyl vecuronium bromide** in the plasma sample is determined by comparing its peak area ratio to the internal standard against the calibration curve.

Conclusion and Future Directions

17-Deacetyl vecuronium bromide is a clinically significant metabolite of vecuronium bromide that contributes to the overall neuromuscular blockade. Its accumulation, particularly in patients

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with renal dysfunction, can lead to prolonged paralysis. A thorough understanding of its chemical properties, pharmacology, and methods for its analysis is crucial for both clinical practice and ongoing research in the field of neuromuscular blocking agents.

Future research should focus on developing a more detailed toxicological profile of **17-Deacetyl vecuronium bromide** beyond its neuromuscular effects. Additionally, the development of rapid, point-of-care monitoring methods for both vecuronium and its active metabolites could significantly enhance patient safety during prolonged neuromuscular blockade.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 17-Deacetyl Vecuronium Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045239/docs#an-in-depth-technical-guide-to-17-deacetyl-vecuronium-bromide]

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